

Personal protective equipment for handling 2,4,5-Tribromophenol

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Compound of Interest

Compound Name: *2,4,5-Tribromophenol*

Cat. No.: *B077500*

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Essential Safety and Handling Guide for 2,4,5-Tribromophenol

Disclaimer: Specific safety and toxicological data for **2,4,5-Tribromophenol** is limited in publicly available resources. The information for the structural isomer, 2,4,6-Tribromophenol, is more comprehensive. This guide provides the available information for **2,4,5-Tribromophenol** and supplements it with data for 2,4,6-Tribromophenol as a precautionary reference. It is imperative that a comprehensive, substance-specific risk assessment is conducted before handling **2,4,5-Tribromophenol**.

This guide is intended for researchers, scientists, and drug development professionals, providing immediate and essential safety protocols, operational plans, and disposal information for handling **2,4,5-Tribromophenol**.

Hazard Identification and Personal Protective Equipment (PPE)

2,4,5-Tribromophenol is classified as harmful if swallowed.^[1] Due to the limited specific data, it is prudent to handle it with the same precautions as its better-studied isomer, 2,4,6-Tribromophenol, which is known to be a skin sensitizer and causes serious eye irritation.^[2] Therefore, a comprehensive PPE strategy is crucial to minimize exposure.

Recommended Personal Protective Equipment:

- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are mandatory.[3]
- Eye and Face Protection: Safety goggles and a face shield should be used to protect against splashes and dust.[3]
- Skin and Body Protection: A laboratory coat is required. For operations with a higher risk of exposure, additional protective clothing should be worn.[3]
- Respiratory Protection: When handling the solid form where dust generation is possible, a NIOSH-approved particulate filter respirator is necessary. All work with solutions should be conducted within a certified chemical fume hood to prevent inhalation of vapors.[3]

Quantitative Toxicity and Hazard Data

The following table summarizes the available quantitative toxicity data for **2,4,5-Tribromophenol** and its isomer, 2,4,6-Tribromophenol.

Metric	Value	Species	Route	Isomer	Reference
Acute Oral Toxicity (LD50)	Harmful if swallowed (Acute Tox. 4)	N/A	Oral	2,4,5-Tribromophenol	[1]
Acute Oral Toxicity (LD50)	1486 to >5000 mg/kg	Rat	Oral	2,4,6-Tribromophenol	[3]
Acute Inhalation Toxicity (LC50)	>50,000 mg/m ³ (4-hour)	Rat	Inhalation	2,4,6-Tribromophenol	[3]
Aquatic Toxicity (LC/EC50)	0.3 to 5.5 mg/litre (48-hour)	Daphnia	-	2,4,6-Tribromophenol	[3]
Aquatic Toxicity (LC50)	0.2 to 6.8 mg/litre (96-hour)	Fish	-	2,4,6-Tribromophenol	[3]

Standard Operating Procedure for Safe Handling

Adherence to the following procedural steps is critical for minimizing exposure and ensuring a safe laboratory environment.

1. Preparation:

- Before handling, ensure that the Safety Data Sheet (SDS) has been reviewed and understood.
- Verify that all necessary PPE is available and in good condition.
- Ensure that a chemical fume hood and emergency equipment (eyewash station, safety shower) are accessible and operational.

2. Handling:

- Conduct all weighing and transfer operations of solid **2,4,5-Tribromophenol** within a chemical fume hood to control dust.
- For handling solutions, remain within the fume hood.
- Avoid all personal contact with the substance, including inhalation of dust or vapors.[\[4\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- Keep containers securely sealed when not in use.[\[4\]](#)

3. Cleanup and Disposal:

- Wash hands thoroughly with soap and water after handling.[\[4\]](#)
- Decontaminate all work surfaces after use.
- Dispose of waste, including contaminated PPE, as hazardous chemical waste in accordance with local, state, and federal regulations.[\[5\]](#)
- For spills, follow the emergency spill response protocol outlined below.

Emergency Spill Response

Immediate and appropriate action is necessary in the event of a spill to prevent exposure and environmental contamination.

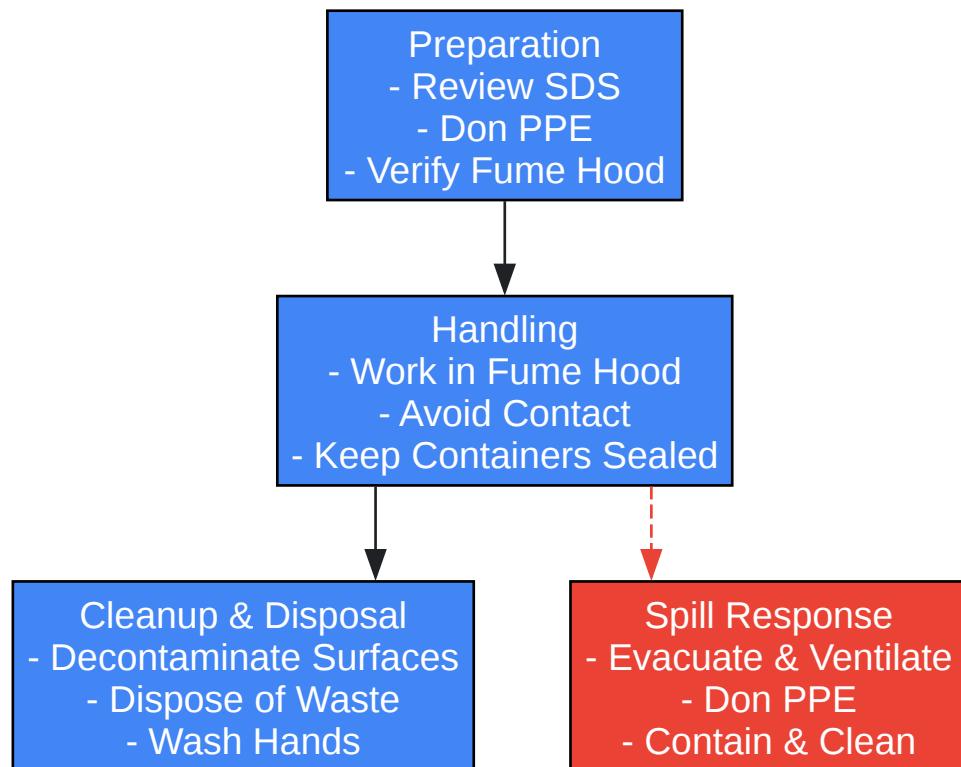
- Small Spills:

- Evacuate and ventilate the immediate area.
- Don the appropriate PPE as listed above.
- If the spill involves a solid, dampen the material with a suitable solvent like alcohol to prevent dust generation.[6]
- Carefully transfer the spilled material into a sealed, labeled container for hazardous waste disposal.[6]
- Use absorbent paper dampened with a solvent to clean the spill area.[6]
- Place all contaminated materials, including absorbent paper and gloves, into a vapor-tight plastic bag for disposal as hazardous waste.[3]

- Large Spills:

- Evacuate the area immediately.
- Contact your institution's Environmental Health and Safety (EHS) office or emergency response team.

Logical Workflow for Safe Handling of 2,4,5-Tribromophenol



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Caption: Safe handling workflow for **2,4,5-Tribromophenol**.

First Aid Measures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove any contaminated clothing.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Seek immediate medical attention.

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